

Navigating the Nuances of D-Sorbitol-d2-2: A Technical Guide

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Compound of Interest

Compound Name: D-Sorbitol-d2-2

Cat. No.: B15139406

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For researchers, scientists, and professionals in drug development, a comprehensive understanding of isotopically labeled compounds is paramount. This guide provides an in-depth look at the chemical structure and stability of **D-Sorbitol-d2-2**, a deuterated form of D-Sorbitol. This document outlines its structural properties, stability profile, and relevant experimental methodologies.

Chemical Structure and Properties

D-Sorbitol-d2-2 is a deuterium-labeled version of D-Sorbitol, a six-carbon sugar alcohol.^[1] D-Sorbitol, also known as D-glucitol, is produced by the reduction of glucose.^{[2][3]} The "-d2-2" designation in **D-Sorbitol-d2-2** indicates that two deuterium atoms are located at the second carbon position. It is used as a sugar substitute, stabilizing excipient, isotonicity agent, sweetener, humectant, and thickener.^{[1][4]}

Below is a summary of its key chemical properties:

Property	Value	Source
CAS Number	1931877-14-3	[1]
Molecular Formula	C ₆ H ₁₂ D ₂ O ₆	N/A
Molecular Weight	184.18 g/mol	N/A
Parent Compound	D-Sorbitol	[1]
Parent CAS Number	50-70-4	[2]
Parent Molecular Formula	C ₆ H ₁₄ O ₆	[3]
Parent Molecular Weight	182.17 g/mol	[5]

Stability Profile

The stability of **D-Sorbitol-d2-2** is comparable to that of D-Sorbitol. Deuteration is not expected to significantly alter its general physical and chemical stability.

Thermal Stability: D-Sorbitol is thermally stable up to approximately 250°C, with maximum degradation occurring at 357°C.[6]

pH and Enzymatic Stability: The enzymatic conversion of D-Sorbitol to L-sorbose by the enzyme Fpsldh has been studied. The optimal pH for this conversion is 8.0, suggesting that D-Sorbitol is stable in alkaline environments in the context of this specific enzymatic reaction.[7] The optimal temperature for this enzymatic reaction is between 27°C and 37°C.[7]

Experimental Protocols

The following sections detail common experimental protocols for the synthesis and analysis of D-Sorbitol, which are applicable to **D-Sorbitol-d2-2**.

Synthesis of D-Sorbitol by Catalytic Hydrogenation of D-Glucose

This process involves the reduction of D-glucose using a catalyst.

Materials:

- D-glucose
- Raney nickel catalyst
- Hydrogen gas

Procedure:

- A solution of D-glucose is prepared.
- The Raney nickel catalyst is added to the D-glucose solution.
- The mixture is subjected to hydrogenation in a reactor under controlled temperature and pressure.
- Optimal conditions for maximizing D-Sorbitol yield are a reaction time of 67 minutes, a reaction temperature of 46°C, and a catalyst to D-glucose ratio of 0.145.[8][9]
- Under these conditions, a D-Sorbitol yield of 87.15% can be achieved.[8][9]

Synthesis of D-Sorbitol from D-Glucono-1,5-lactone

An alternative synthesis route involves the hydrogenation of D-glucono-1,5-lactone.

Materials:

- D-glucono-1,5-lactone
- Transition metal-based complex (catalyst)
- Methanol
- Potassium methoxide (KOMe)
- Hydrogen gas

Procedure:

- D-glucono-1,5-lactone is weighed into a high-pressure stainless steel reactor.[10]

- Methanol, a solution of KOMe in methanol, and the catalyst are added.[10]
- The reactor is purged with nitrogen and then with hydrogen.[10]
- The reaction is carried out at 50 bar H₂ and 90°C with stirring.[10]
- The product, D-Sorbitol, can be obtained in very high yields.[10]

Analysis by High-Performance Liquid Chromatography (HPLC)

HPLC is a common method for analyzing the products of the synthesis reactions.

Procedure:

- Samples from the reaction mixture are taken at various time points.
- The samples are prepared for analysis, which may involve dilution and filtration.
- The concentrations of D-Sorbitol, D-mannitol (a common byproduct), and any remaining D-glucose are determined using HPLC.[8][9]
- For the enzymatic conversion of D-Sorbitol to L-sorbose, the concentration of L-sorbose is measured by HPLC to determine the enzyme's activity.[7]

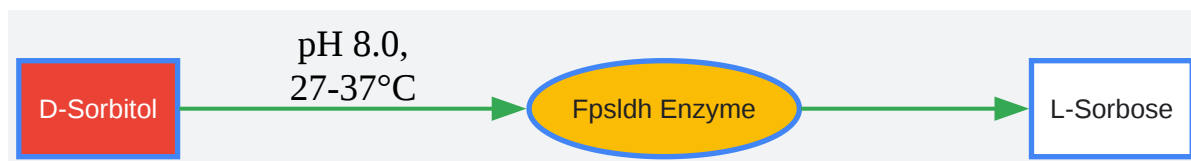
Visualizations

The following diagrams illustrate key processes related to D-Sorbitol.



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Caption: Synthesis of D-Sorbitol from D-Glucose.



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Caption: Enzymatic Conversion of D-Sorbitol.

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